

# Safe Disposal of CP-339818: A Procedural Guide

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## Compound of Interest

Compound Name: CP-339818

Cat. No.: B1199909

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For laboratory personnel engaged in research and development, the proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. This guide provides detailed procedures for the safe disposal of **CP-339818**, a non-peptide inhibitor of Kv1.3 and Kv1.4 voltage-gated potassium channels. The following information is synthesized from safety data sheets and chemical properties to ensure that researchers, scientists, and drug development professionals can manage this compound responsibly.

## Chemical and Safety Data

Adherence to safety protocols is paramount when handling **CP-339818**. The compound, identified by CAS No. 478341-55-8, presents several hazards.<sup>[1]</sup> It is harmful if swallowed (Acute toxicity, oral - Category 4), causes skin irritation (Category 2), and leads to serious eye irritation (Category 2A).<sup>[1]</sup> The following table summarizes key data for **CP-339818** hydrochloride:

Property	Value	Reference
Molecular Formula	C <sub>21</sub> H <sub>25</sub> ClN <sub>2</sub>	[1]
Molecular Weight	340.89 g/mol	[1]
CAS Number	478341-55-8	[1]
Appearance	Powder	[2]
Solubility	Soluble to 20 mM in water.[2] Slightly soluble in Ethanol (0.1-1 mg/ml).	[3]
Storage (Powder)	-20°C for 3 years.	[2]
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month (sealed, away from moisture).	[1][4]
Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation.	[1]
Precautionary Statements	P264, P270, P280, P302+P352, P330, P362+P364, P501	[1]

## Experimental Protocols: Spill and Exposure Management

In the event of a spill or exposure, immediate and appropriate action is necessary to mitigate risks.

### Accidental Release Measures:

Should a spill occur, it is crucial to prevent further leakage if it is safe to do so.[1] Personnel should wear full personal protective equipment (PPE), including self-contained breathing apparatus, and ensure adequate ventilation.[1] Spilled solutions should be absorbed with a

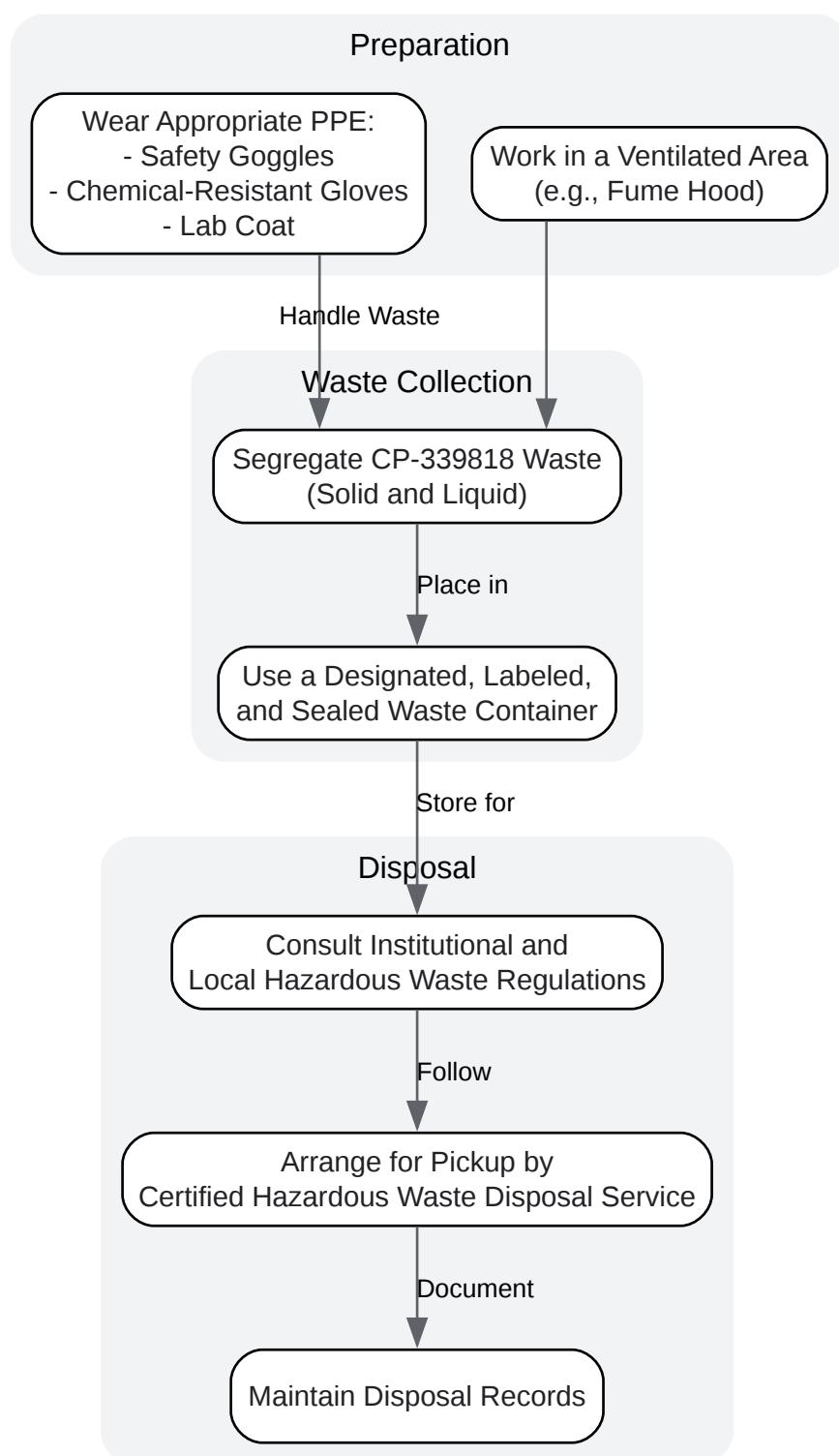
finely-powdered, liquid-binding material such as diatomite.[\[1\]](#) Following absorption, surfaces and equipment must be decontaminated by scrubbing with alcohol.[\[1\]](#) All contaminated materials must be disposed of according to the disposal procedures outlined below.[\[1\]](#)

#### First-Aid Measures:

- Eye Contact: Immediately flush eyes with large amounts of water, separating eyelids to ensure thorough rinsing. Remove contact lenses if present. A physician should be called promptly.[\[1\]](#)
- Skin Contact: Wash the affected area thoroughly with plenty of soap and water.[\[1\]](#) Contaminated clothing and shoes should be removed, and a physician should be consulted.[\[1\]](#)
- Ingestion: The mouth should be washed out with water. Do NOT induce vomiting. A physician must be called.[\[1\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, cardiopulmonary resuscitation (CPR) may be administered, but mouth-to-mouth resuscitation should be avoided.[\[1\]](#)

## Disposal Workflow

The proper disposal of **CP-339818** must be conducted in accordance with local, state, and federal regulations.[\[1\]](#) The following logical workflow provides a procedural guide for the safe disposal of this compound, from initial handling to final disposition.

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### CP-339818 Disposal Workflow

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